

Commercial Availability and Technical Profile of 2,2-Dimethyloctane for Research Applications

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Compound of Interest

Compound Name: 2,2-Dimethyloctane

Cat. No.: B044098

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

2,2-Dimethyloctane (CAS No. 15869-87-1) is a branched-chain alkane, an isomer of decane, that holds potential as a valuable tool in various research and development applications.^[1] Its specific physicochemical properties, stemming from its molecular structure, make it a subject of interest as a reference standard, a component in fuel studies, and a non-polar solvent in specialized chemical reactions. This technical guide provides a comprehensive overview of the commercial availability of **2,2-Dimethyloctane**, its key technical specifications, and procedural guidance for its procurement and handling in a research setting.

Commercial Availability and Suppliers

2,2-Dimethyloctane is available as a research chemical from a number of specialized suppliers. The purity and available quantities can vary, and it is crucial for researchers to select a supplier that meets the specific requirements of their intended application. Below is a summary of commercially available options.

| Supplier | Product Name | CAS Number | Purity/Concentration | Available Quantities |
|--------------------------|---------------------|------------|-------------------------|----------------------|
| ESSLAB | 2,2-Dimethyloctane | 15869-87-1 | 1000 µg/mL in isooctane | 1 mL |
| Vulcanchem | 2,2-Dimethyloctane | 15869-87-1 | Not specified | Inquiry required |
| Simson Pharma Limited | 2,2-Dimethyl Octane | 15869-87-1 | High quality with CoA | Inquiry required |
| Santa Cruz Biotechnology | 2,2-Dimethyloctane | 15869-87-1 | Not specified | Inquiry required |
| Molport | 2,2-dimethyloctane | 15869-87-1 | 95% | Varies by supplier |
| Apollo Scientific | 2,2-Dimethyloctane | 15869-87-1 | ≥95% | 500mg, 1g |
| LGC Standards | 2,2-Dimethyloctane | 15869-87-1 | Not specified | Inquiry required |

This table is not exhaustive and represents a snapshot of available information. Researchers are encouraged to contact suppliers directly for the most current product specifications and availability.

Physicochemical and Spectroscopic Data

A thorough understanding of the physicochemical properties of **2,2-Dimethyloctane** is essential for its proper use in experimental settings. Key data is summarized below.

| Property | Value | Source |
|-------------------|---------------------------------|--------|
| Molecular Formula | C10H22 | [1][2] |
| Molecular Weight | 142.28 g/mol | [1][2] |
| CAS Number | 15869-87-1 | [1][2] |
| Boiling Point | 155.0 °C - 156.1°C | [3][4] |
| Density | 0.724 - 0.734 g/cm ³ | [4][5] |
| Flash Point | 40.9°C | [4] |
| Refractive Index | 1.413 | [4] |

Spectroscopic data is critical for the verification of the identity and purity of research chemicals. The following resources provide spectral information for **2,2-Dimethyloctane**:

- Mass Spectrometry (Electron Ionization): Available through the NIST WebBook, providing fragmentation patterns for structural elucidation.[2]
- Infrared (IR) Spectrum: The NIST WebBook also contains the gas-phase IR spectrum of **2,2-Dimethyloctane**.[6]
- ¹³C NMR Spectra: PubChem provides information on the ¹³C NMR spectrum.[7]
- Gas Chromatography (GC): The NIST WebBook includes gas chromatography data, which is useful for assessing purity and for analytical method development.[1]

Experimental Protocols

Detailed experimental protocols for the synthesis or specific applications of **2,2-Dimethyloctane** are not widely available in peer-reviewed literature, likely due to its specialized nature. However, a general synthetic approach for branched alkanes can be adapted. The following is a representative, though not directly cited for this specific molecule, protocol for the synthesis of a related branched alkane, 2,6-dimethyloctane, which illustrates the chemical principles that would be involved.

Illustrative Synthesis of a Branched Alkane (Adapted from a protocol for 2,6-Dimethyloctane)[8]

Reaction: Hydrogenation of a di-substituted alkene precursor.

Materials:

- Alkene precursor (e.g., a dimethyloctene isomer)
- Palladium on carbon (Pd/C) catalyst (5%)
- Solvent (e.g., Tetrahydrofuran or Ethanol)
- Hydrogen gas (H₂)
- Filtration apparatus
- Rotary evaporator
- Vacuum distillation setup

Procedure:

- In a suitable reaction vessel, dissolve the alkene precursor in the chosen solvent.[8]
- Carefully add the Pd/C catalyst to the solution.[8]
- The reaction mixture is then subjected to a hydrogen atmosphere, typically in a Parr shaker, and allowed to react for a set period (e.g., 15-20 hours) at room temperature.[8]
- Upon completion of the reaction, the mixture is filtered to remove the solid catalyst. The filter cake should be washed with a non-polar solvent like hexane to ensure complete recovery of the product.[8]
- The solvent is removed from the filtrate using a rotary evaporator.[8]
- The crude product is then purified by vacuum distillation to yield the high-purity branched alkane.[8]
- The identity and purity of the final product should be confirmed using analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic

Resonance (NMR) spectroscopy.[8]

Safety and Handling

2,2-Dimethyloctane is a flammable liquid and vapor. It can also cause serious eye damage.[7]
[9] Appropriate safety precautions must be taken when handling this chemical.

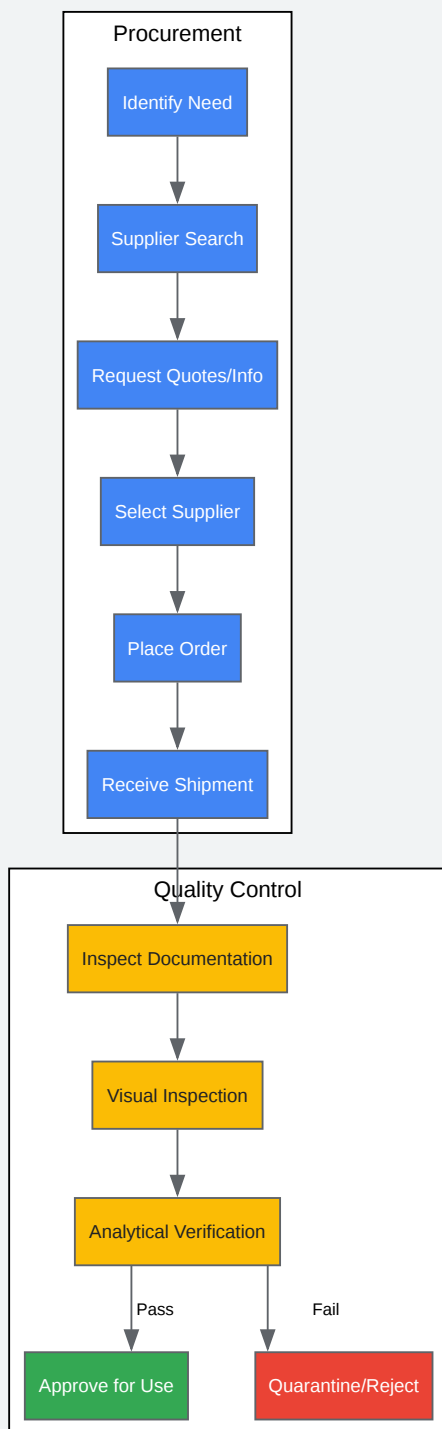
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.
- Handling: Use in a well-ventilated area, preferably under a chemical fume hood. Keep away from heat, sparks, open flames, and other ignition sources. Take precautionary measures against static discharge.[10]
- Storage: Store in a tightly closed container in a dry and well-ventilated place.[10]
- Disposal: Dispose of contents and container to an approved waste disposal plant.

Researchers should always consult the Safety Data Sheet (SDS) provided by the supplier for detailed safety and handling information.

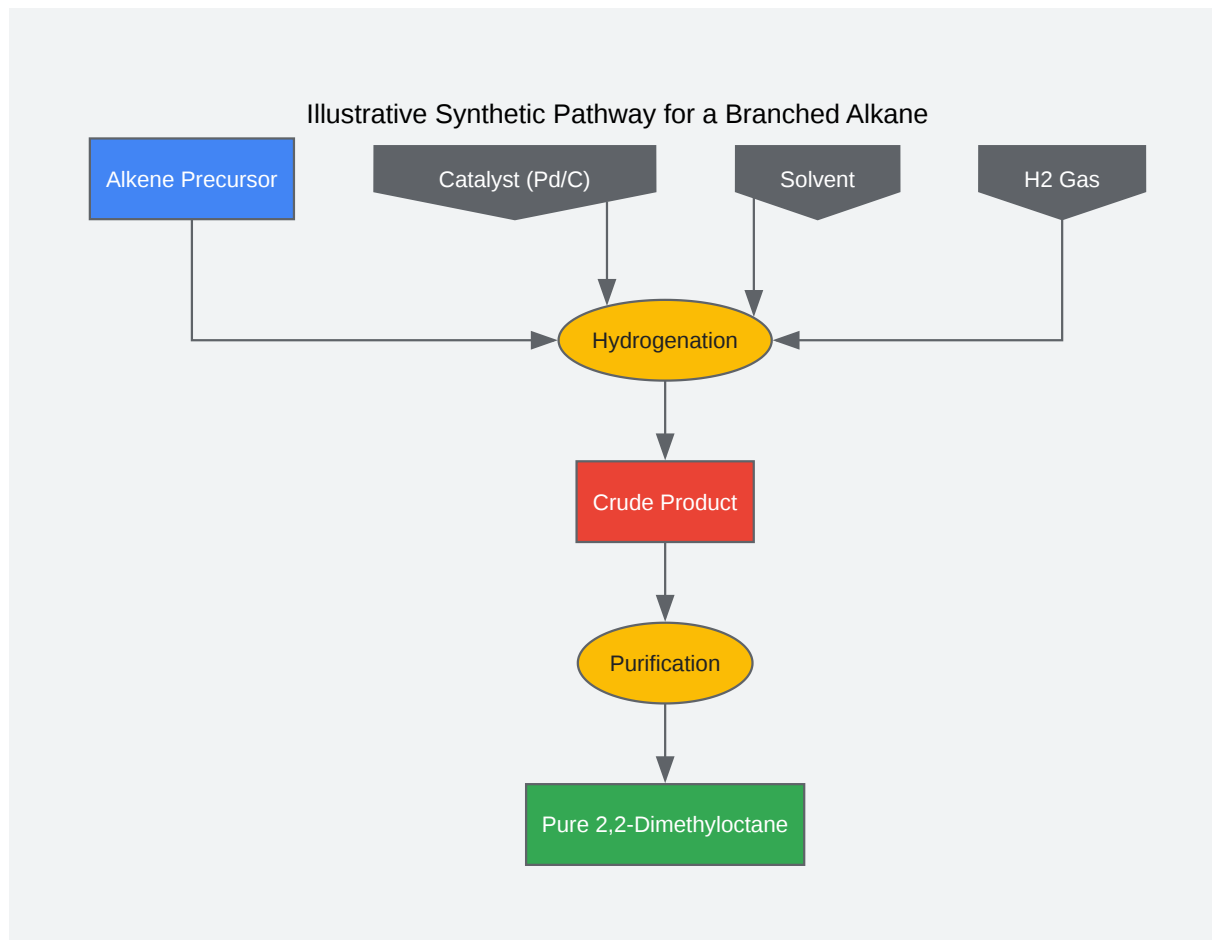
Visualized Workflows and Relationships

To aid in the practical application of the information provided, the following diagrams illustrate key processes and relationships.

Procurement and Quality Control Workflow for 2,2-Dimethyloctane

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Procurement and Quality Control Workflow



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